

# Challenges in translating preclinical Tovinontrine data to humans

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## Compound of Interest

Compound Name: (Rac)-Tovinontrine

Cat. No.: B13439108

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## Technical Support Center: Tovinontrine Preclinical Program

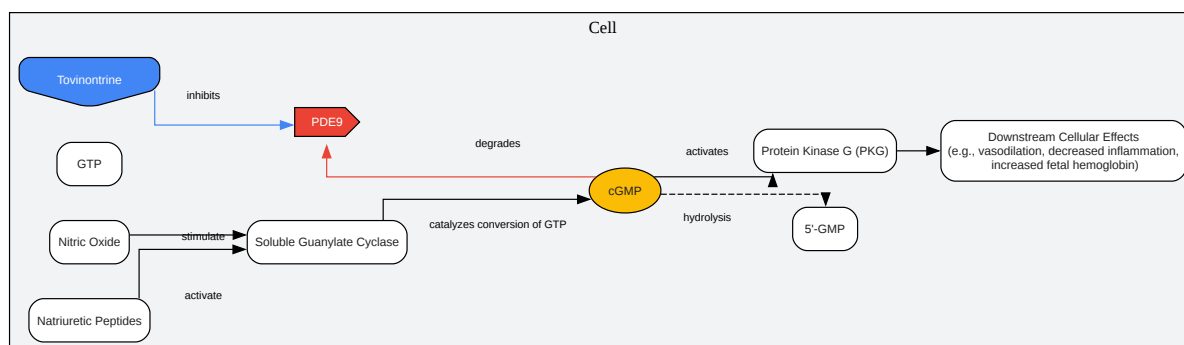
Welcome to the Tovinontrine Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and address frequently asked questions regarding the translation of preclinical data for Tovinontrine (IMR-687) to human studies.

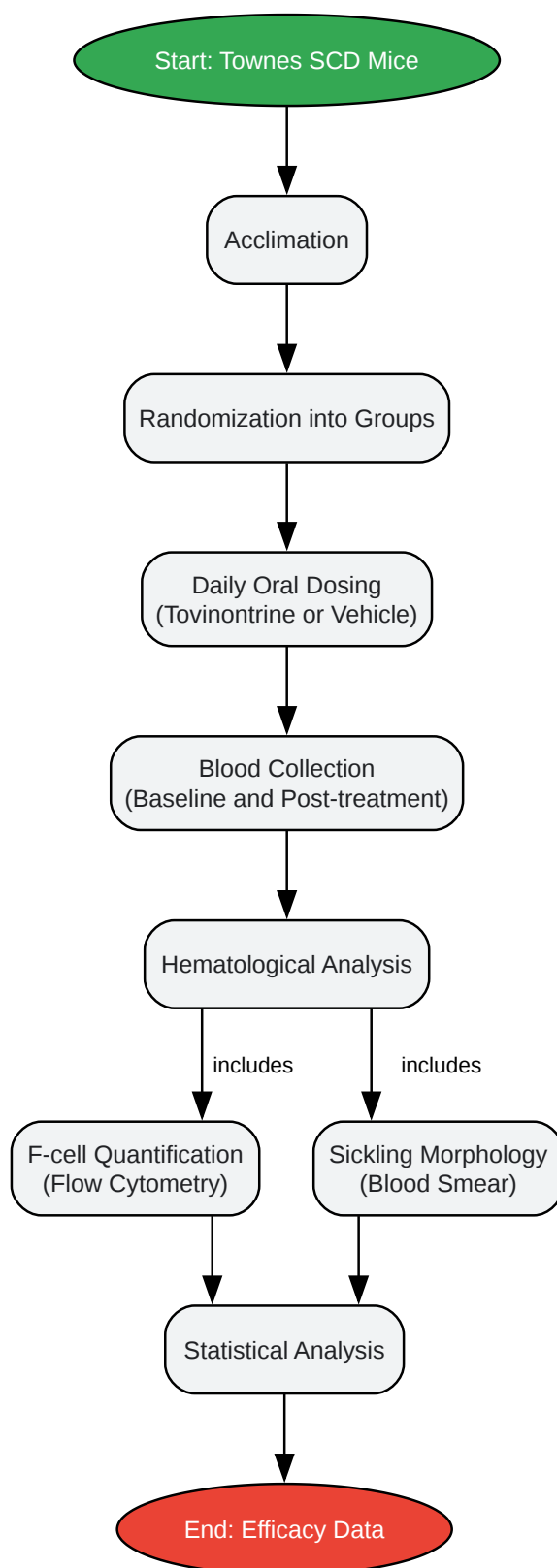
## Frequently Asked Questions (FAQs)

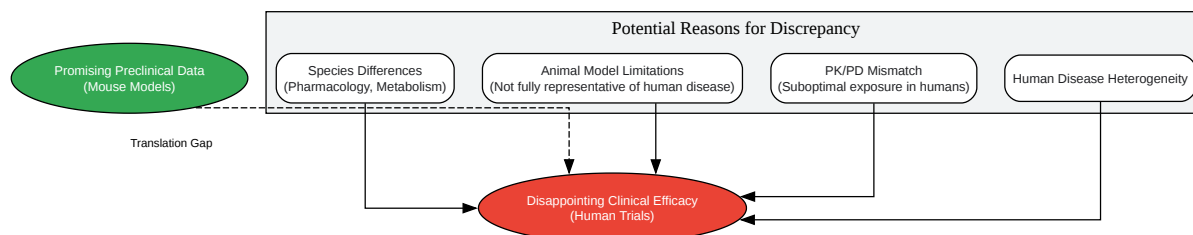
### Q1: What is the mechanism of action of Tovinontrine?

A1: Tovinontrine is a highly selective and potent small molecule inhibitor of phosphodiesterase-9 (PDE9).<sup>[1]</sup> PDE9 is an enzyme that selectively degrades cyclic guanosine monophosphate (cGMP), a key signaling molecule involved in various physiological processes, including vascular biology and hemoglobin production.<sup>[1]</sup> By inhibiting PDE9, Tovinontrine increases intracellular levels of cGMP. This mechanism was investigated for its potential therapeutic effects in hematological disorders and heart failure.

Tovinontrine's Proposed Mechanism of Action







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## References

- 1. Imara Left Reassessing After Sickle Cell and Beta-Thalassemia Trials Disappoint - BioSpace [biospace.com]
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